Biological Activity Screening Guide: N-methyl-1H-pyrrol-1-amine

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Compound of Interest

Compound Name:	*N-methyl-1H-pyrrol-1-amine*
CAS No.:	*110955-69-6*
Cat. No.:	*B6210232*

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Executive Summary: The Scaffold Advantage

N-methyl-1H-pyrrol-1-amine is not merely a reagent; it is a "privileged structure" in medicinal chemistry.[1][2] Unlike simple hydrazines, the N-linked pyrrole moiety confers unique lipophilicity and metabolic stability to drug candidates.[1][2] Its primary application is in the generation of neuroactive libraries that rival opioid analgesics in potency but differ in mechanism.[1][2]

Key Performance Indicators (KPIs):

- Target Class: CNS active agents (Analgesics, Nootropics).[1][2]
- Potency Benchmark: Derivatives show antinociceptive activity comparable to Morphine (in rodent models).[1][2]
- Chemical Utility: Directs regioselective Bischler-Napieralski cyclization, inaccessible to non-methylated analogs.[1][2]

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Comparative Analysis: Methylated vs. Non-Methylated Scaffolds

The N-methyl group is the functional differentiator.[1][2] It alters the electronic landscape of the exocyclic amine, preventing side reactions and enhancing the blood-brain barrier (BBB) permeability of derived drugs.[1][2]

Feature	N-methyl-1H-pyrrol-1-amine **(Subject)**	1-Aminopyrrole **(Alternative)**	Hydrazine **(Traditional)**
Reaction Selectivity	High: Methyl group blocks one N-site, forcing mono-functionalization.[1][2]	Low: Prone to double alkylation/acylation.[1][2]	Poor: Highly reactive, non-selective.[1][2]
Lipophilicity (cLogP)	~1.1 (Enhanced CNS penetration)	~0.6 (Lower CNS penetration)	< 0 (Too polar)
Metabolic Stability	Moderate: Methyl group slows N-oxidation.[1][2]	Low: Rapid N-acetylation/oxidation.[1][2]	Very Low: Rapid clearance/toxicity.[1][2]
Toxicity Profile	Manageable: Genotoxicity risk exists but lower than raw hydrazine.[1][2]	High: Significant cytotoxicity.[1][2]	Extreme: Hepatotoxic & Carcinogenic.[1][2]
Primary Application	Benzotriazepine synthesis (Neuroactive drugs)	Simple pyrrole fusing.[1][2]	Basic hydrazone formation.[1][2]

Mechanism of Action & Chemical Logic

The biological activity of this scaffold stems from its ability to form tricyclic 1,2,5-benzotriazepines.[1][2] The **N-methyl-1H-pyrrol-1-amine** moiety acts as a "masked" hydrazine that survives metabolic scrutiny long enough to engage CNS targets.[1][2]

Signaling Pathway / Synthetic Logic Diagram

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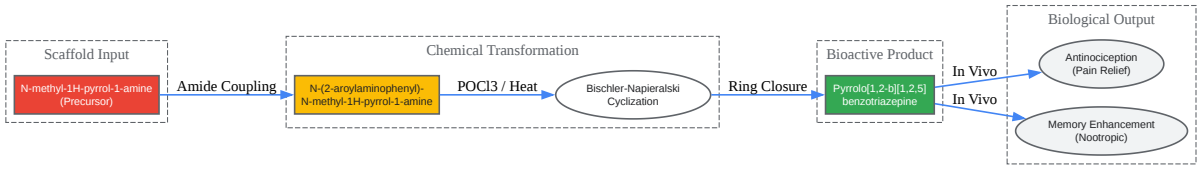

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Caption: Transformation of **N-methyl-1H-pyrrol-1-amine** into bioactive benzotriazepines via cyclization.

Experimental Screening Protocols

Since the parent compound is a precursor, screening focuses on (A) Quality Control of the Scaffold and (B) Functional Screening of Derived Libraries.[1][2]

Protocol A: Scaffold Purity & Identity Verification

Critical Step: Impurities in the amine can lead to toxic hydrazine byproducts.[1][2]

- HPLC-MS/MS Analysis:
  - Column: C18 Reverse Phase (e.g., Kromasil KR100).[1][2][3]
  - Mobile Phase: Isocratic Methanol/Water (60:[1][2]40) + 0.1% Formic Acid.[1][2]
  - Detection: UV at 280 nm (Pyrrole absorption) and MS (ESI+).[1][2]
  - Acceptance Criteria: >98% Purity; Absence of free hydrazine (<10 ppm).[1][2]

Protocol B: In Vivo Antinociceptive Screening (Hot Plate Test)

Validates the analgesic potential of the **N-methyl-1H-pyrrol-1-amine** derived library.[1][2]

Materials:

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- Test Subjects: Male Swiss mice (20–25 g).[1][2]
- Equipment: Eddy's Hot Plate (maintained at 55 ± 0.5°C).
- Control: Morphine sulfate (5 mg/kg, s.c.).[1][2]

Workflow:

- Preparation: Dissolve the derivative (e.g., 11-aryl-5-methyl-5H-pyrrolo[1,2-b][1,2,5]benzotriazepine) in saline/DMSO (95:5).
- Baseline: Place mouse on the hot plate. Measure latency to paw lick or jump. (Cut-off: 15s to prevent tissue damage).[1][2]
- Administration: Inject test compound (10–50 mg/kg, i.p.).
- Measurement: Re-test latency at 30, 60, and 90 minutes post-injection.
- Calculation: ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="display ng-star-inserted">

  [2]

Expected Results:

- High-quality derivatives of **N-methyl-1H-pyrrol-1-amine** should yield 60–80% analgesia at 60 minutes, comparable to Morphine but without the respiratory depression associated with opioids.[1][2]

Protocol C: Neurotoxicity Screening (Rotarod Test)

Ensures the observed analgesia is not due to sedation or motor coordination loss.[1][2]

- Training: Train mice to walk on a rotating rod (15 rpm) for 120s.
- Testing: Administer compound (same dose as Protocol B).
- Observation: Record "Fall Time" at 30/60 min.

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- Pass Criteria: No significant difference in fall time vs. vehicle control ($p > 0.05$). Significant drop indicates motor toxicity/sedation.[1][2]

Safety & Handling (Hydrazine Derivative)

Although methylated, this compound retains hydrazine-like characteristics.[1][2]

- Genotoxicity: Must be screened via AMES Test (Salmonella typhimurium strains TA98, TA100) before scaling up.[1][2]
- Oxidation Sensitivity: Store under Argon at -20°C. The amine is prone to oxidation, which turns the colorless oil to a dark brown tar, losing biological utility.[1][2]

References

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